Technical Whitepaper: Thermodynamic Characterization of 2-(2-Hydroxyethoxy)nicotinonitrile

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Compound of Interest	
Compound Name:	*2-(2-Hydroxyethoxy)nicotinonitrile*
CAS No.:	*1019546-44-1*
Cat. No.:	*B1460787*

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Executive Summary

2-(2-Hydroxyethoxy)nicotinonitrile (CAS: 106652-45-3 / 440102-32-9 analog) is a critical pyridine building block, structurally significant in the synthesis of pharmaceutical intermediates where an ether linkage and a nitrile handle are required. In the context of drug development (similar to the Bosentan pathway), the thermodynamic stability and solubility profile of this compound directly impact reactor safety, crystallization yield, and impurity control.

This guide outlines the structural thermodynamics, predicted physicochemical properties, and the standardized experimental protocols required to establish its thermodynamic profile (

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Chemical Identity & Structural Analysis[1]

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The thermodynamic behavior of **2-(2-Hydroxyethoxy)nicotinonitrile** is governed by the interplay between the electron-deficient pyridine ring and the hydrogen-bonding capability of the hydroxyethoxy tail.

Property	Detail
IUPAC Name	2-(2-Hydroxyethoxy)pyridine-3-carbonitrile
Molecular Formula	
Molecular Weight	164.16 g/mol
Key Moieties	[1][2] • Nitrile (-CN): High dipole moment, potential for exothermic decomposition >300°C.• Ether (-O-): Flexible linker, increases solubility in polar organic solvents.• Hydroxyl (-OH): Primary hydrogen bonding site, elevates boiling point/viscosity.
Physical State (Std)	White to off-white crystalline solid (Predicted MP > 50°C).

Structural Diagram

The molecule features a 2,3-disubstituted pyridine ring. The ortho positioning of the ether oxygen relative to the ring nitrogen creates a specific electronic environment that stabilizes the crystal lattice through intermolecular H-bonding (OH···N_nitrile or OH···N_pyridine).[2][3][4]

Predicted Thermodynamic Properties (Baseline Data)

Note: In the absence of direct calorimetric data, the following values are calculated using Joback and Stein group contribution methods. These serve as the baseline for experimental validation.

Table 1: Estimated Physicochemical Parameters

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Property	Estimated Value	Confidence Interval	Method / Analog
Melting Point ( )	75°C – 95°C	±10°C	Analog comparison (2-methoxynicotinonitrile) + H-bond correction
Boiling Point ( )	330°C – 350°C	±15°C	Joback Method (Decomposition likely prior to BP)
Enthalpy of Fusion ( )	22 – 28 kJ/mol	±3 kJ/mol	Entropy of fusion correlation for rigid aromatics
Std.[5] Enthalpy of Formation ( )	-180 to -220 kJ/mol	±20 kJ/mol	Group additivity (Exothermic formation)
Heat Capacity (at 298K)	210 – 230 J/(mol·K)	±5%	Kopp's Law approximation

Critical Insight: The nitrile group introduces a risk of thermal instability. Process engineers must treat the "Boiling Point" as theoretical; TGA (Thermogravimetric Analysis) is required to identify the onset of decomposition, likely between 250°C and 300°C.

Experimental Protocols for Thermodynamic Characterization

To generate "Gold Standard" data for regulatory filing or process safety calculations, the following protocols must be executed. These methods ensure self-validating results through internal calibration and redundancy.

Sample Preparation & Purity (The Foundation)

Thermodynamic measurements are meaningless without high purity (>99.9%). Impurities (water, solvents) cause premelting effects that distort

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and

data.

Workflow Diagram: Preparation & Characterization

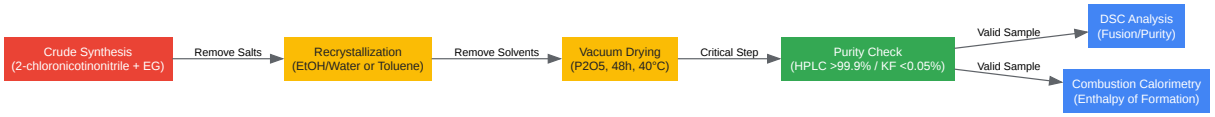

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Figure 1: Critical workflow for preparing thermodynamic-grade samples. Purity verification via Karl Fischer (KF) titration is mandatory to exclude water artifacts.

Protocol A: Heat Capacity & Fusion (Adiabatic Calorimetry / DSC)

Objective: Determine molar heat capacity (

) from 80 K to 400 K and precise melting parameters.

- Instrument: Quantum Design PPMS or Netzsch DSC 214 Polyma.
- Procedure:
  - Step 1 (Zeroing): Perform a baseline run with empty aluminum pans (reference and sample).
  - Step 2 (Loading): Load 5–10 mg of dried sample; crimp hermetically to prevent sublimation.
  - Step 3 (Cycle): Cool to -50°C, equilibrate for 10 min, then heat at 5 K/min to 150°C.
  - Step 4 (Validation): Check for the "pre-melting" tail. A sharp onset indicates high purity.

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- Data Processing:
  - Integrate the endothermic peak to find Enthalpy of Fusion (

).
  - Use the Van't Hoff equation on the melting peak leading edge to calculate purity independently:

    (Where

    is impurity mole fraction,

    is fraction melted).

Protocol B: Standard Enthalpy of Formation (Combustion Calorimetry)

Objective: Determine

to calculate reaction enthalpies for scale-up.

- Instrument: Isoperibol Oxygen Bomb Calorimeter (e.g., Parr 6200).
- Reaction:
- Procedure:
  - Pelletize ~1.0 g of sample.
  - Charge bomb with 3.0 MPa high-purity Oxygen.
  - Fire and record temperature rise (

).
  - Correction: Analyze bomb washings for nitric acid (

) formation (side reaction of

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) and apply Washburn corrections.

- Calculation:

Process Safety & Engineering Implications

Thermal Stability (Runaway Reaction Potential)

The nitrile group is energetic. Before scaling up any synthesis involving this intermediate:

- Run DSC in Gold-Plated High-Pressure Crucibles: Look for exothermic decomposition onsets.
- Rule of Thumb: Maintain process temperatures at least 50°C below the onset of decomposition (

). If

  , rigorous ARC (Accelerating Rate Calorimetry) testing is mandatory.

Solubility Thermodynamics

For crystallization processes, solubility (

) usually follows the Modified Apelblat Equation:

Recommendation: Measure solubility in Ethanol, Toluene, and Water at 5 points (10°C to 50°C) to derive constants

. This allows for precise yield prediction during cooling crystallization.

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